

Application Notes and Protocols for Sik-IN-3

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Compound of Interest

Compound Name: Sik-IN-3

Cat. No.: B15618272

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Introduction

Sik-IN-3 is a potent inhibitor of Salt-Inducible Kinases (SIKs), a family of serine/threonine kinases that play crucial roles in various physiological processes, including metabolic regulation, inflammation, and cellular differentiation. As members of the AMP-activated protein kinase (AMPK)-related kinase family, SIKs (SIK1, SIK2, and SIK3) are key regulators of signal transduction pathways. **Sik-IN-3** provides a valuable tool for investigating the biological functions of SIKs and for potential therapeutic development. These application notes provide detailed protocols for the dissolution, storage, and in vitro application of **Sik-IN-3**.

Product Information

Parameter	Value	Reference
Target(s)	SIK1, SIK2, SIK3	[1][2][3]
IC ₅₀	SIK1: 0.1 nM, SIK2: 0.3 nM, SIK3: 0.8 nM	[1][2][3]
Molecular Formula	C ₂₄ H ₂₇ N ₅ O ₃	N/A
Molecular Weight	433.51 g/mol	N/A
Appearance	Crystalline solid	N/A

Solubility and Dissolution

Sik-IN-3 is sparingly soluble in aqueous solutions but is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO). For most in vitro applications, it is recommended to prepare a concentrated stock solution in high-purity, anhydrous DMSO.

Protocol 1: Preparation of a 10 mM **Sik-IN-3** Stock Solution in DMSO

Materials:

- **Sik-IN-3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- Equilibrate the **Sik-IN-3** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Sik-IN-3** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.335 mg of **Sik-IN-3**.

- Add the appropriate volume of anhydrous DMSO to the vial containing the **Sik-IN-3** powder.
- Vortex the solution for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C in a water bath can aid in dissolution if necessary.
- Visually inspect the solution to ensure there are no undissolved particles. If particles are present, continue vortexing or gently warm the solution.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

Storage and Stability

Proper storage of **Sik-IN-3** is critical to maintain its activity and ensure experimental reproducibility. Both the solid compound and stock solutions should be stored under specific conditions to prevent degradation.

Form	Storage Temperature	Shelf Life	Notes
Solid Powder	-20°C	≥ 2 years	Store in a desiccator to protect from moisture.
DMSO Stock Solution	-20°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.
DMSO Stock Solution	-80°C	Up to 2 years	Recommended for long-term storage.

Note: The stability of **Sik-IN-3** in aqueous cell culture media at 37°C has not been extensively characterized. It is recommended to prepare fresh working solutions from the DMSO stock for each experiment and to minimize the incubation time when possible.

Experimental Protocols

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

Materials:

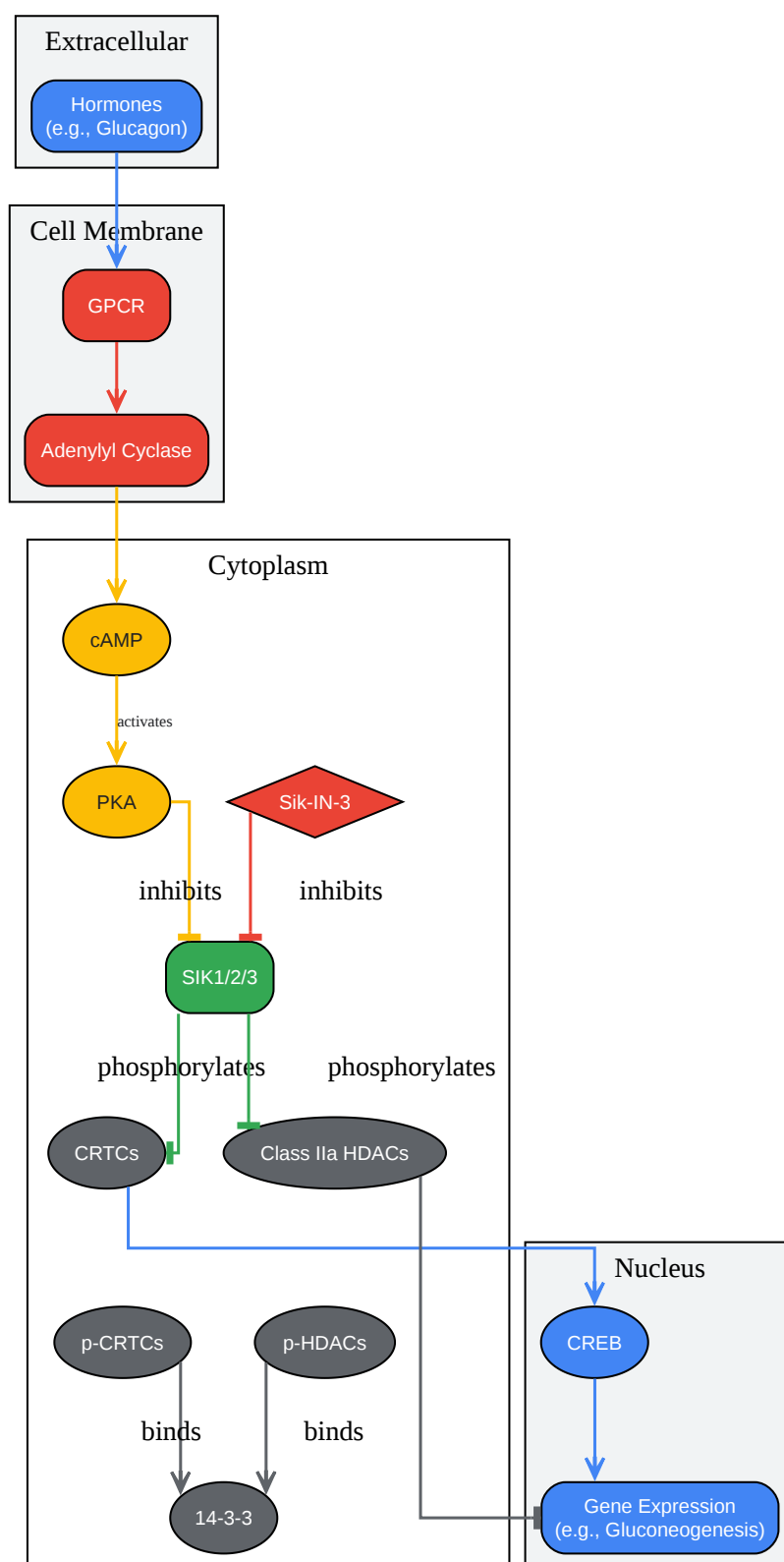
- 10 mM **Sik-IN-3** stock solution in DMSO
- Pre-warmed complete cell culture medium

Procedure:

- Thaw a single aliquot of the 10 mM **Sik-IN-3** stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentrations for your experiment.
- Important: The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically below 0.5% (v/v), to avoid solvent-induced cytotoxicity. Ensure that the vehicle control wells receive the same final concentration of DMSO as the experimental wells.
- Gently mix the working solutions by pipetting or inverting the tube.
- Add the working solutions to your cell cultures and proceed with your experimental timeline.

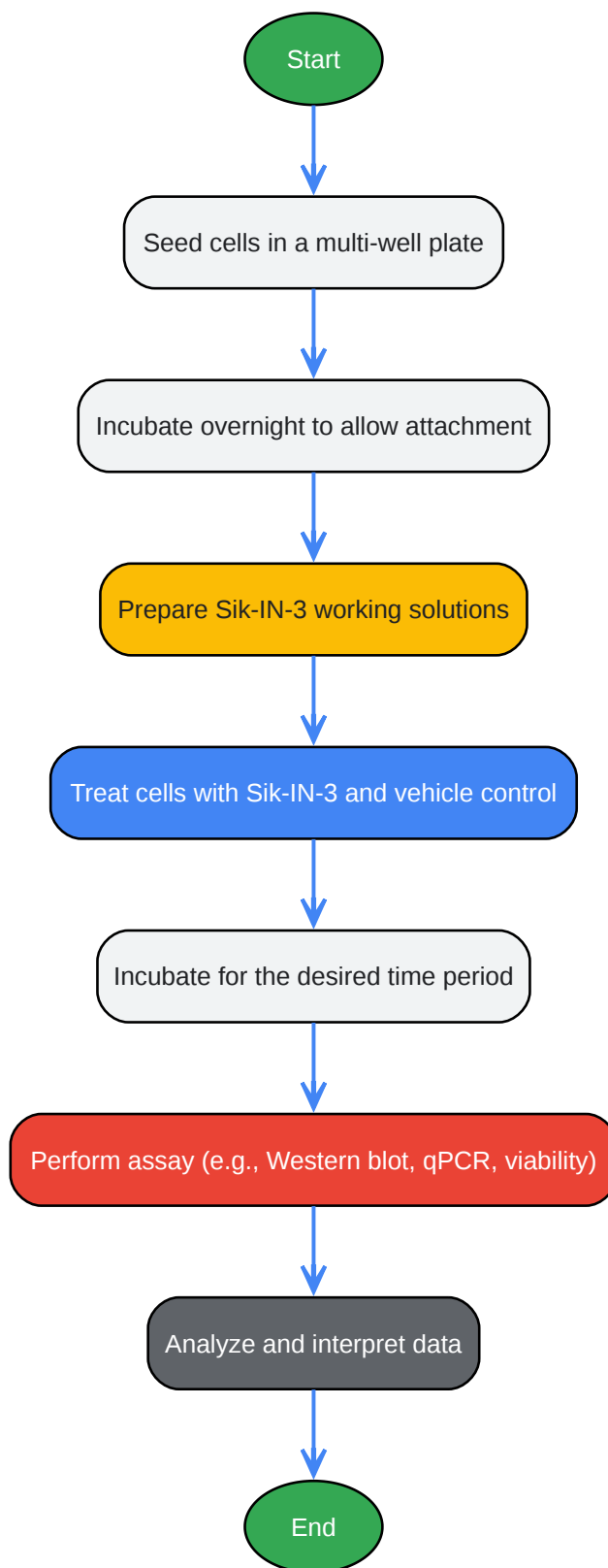
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the SIK signaling pathway and a general workflow for a cell-based assay using **Sik-IN-3**.



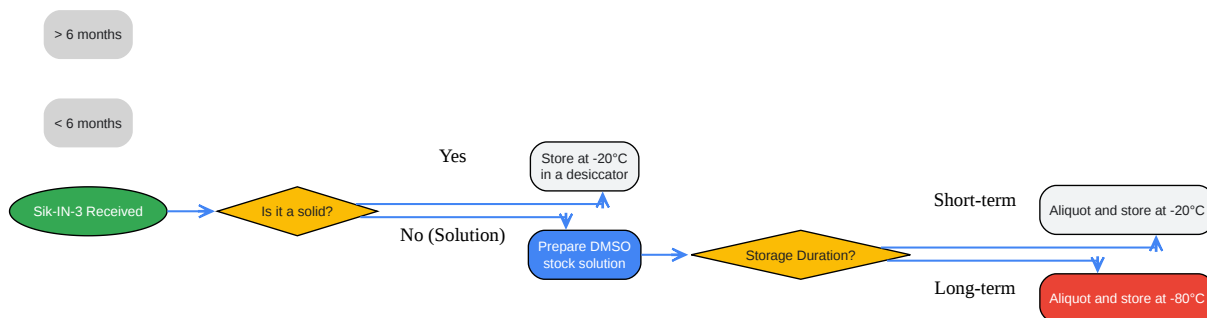
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Figure 1: Simplified SIK signaling pathway. **Sik-IN-3** inhibits SIK activity, preventing the phosphorylation of CRTC_s and Class IIa HDAC_s.



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Figure 2: General workflow for a cell-based assay using **Sik-IN-3**.



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Figure 3: Decision tree for the storage and handling of **Sik-IN-3**.

Troubleshooting

Issue	Possible Cause	Suggested Solution
Precipitation in stock solution	Improper dissolution or solvent evaporation	Ensure complete dissolution by vortexing and gentle warming. Use anhydrous DMSO and store in tightly sealed vials.
Precipitation in cell culture media	Poor aqueous solubility	Lower the final concentration of Sik-IN-3. Ensure the final DMSO concentration is sufficient to maintain solubility but non-toxic to cells. Prepare fresh working solutions immediately before use.
Inconsistent experimental results	Compound degradation	Avoid repeated freeze-thaw cycles by aliquoting stock solutions. Store solutions at the recommended temperatures.
Cell toxicity	High DMSO concentration or off-target effects	Ensure the final DMSO concentration is below 0.5%. Perform a dose-response curve to determine the optimal non-toxic concentration of Sik-IN-3.

Disclaimer

Sik-IN-3 is for research use only and is not intended for human or veterinary use. The information provided in these application notes is for guidance only and may require optimization for specific experimental conditions. Always follow good laboratory practices and consult relevant safety data sheets before handling any chemical compounds.

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References

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